

An In-depth Technical Guide to Methyl 2-formylnicotinate

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Compound of Interest

Compound Name: Methyl 2-formylnicotinate

Cat. No.: B1315659

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CAS Number: 25230-59-5

This technical guide provides a comprehensive overview of **Methyl 2-formylnicotinate**, a pyridine derivative of interest to researchers, scientists, and drug development professionals. Due to the limited availability of in-depth technical data for this specific compound, this guide presents the existing information and supplements it with data from closely related analogs to provide a thorough understanding of its chemical properties, potential reactivity, and applications.

Physicochemical and Spectroscopic Data

Quantitative data for **Methyl 2-formylnicotinate** is summarized in the table below. This information is critical for its identification, handling, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO ₃	[1]
Molecular Weight	165.15 g/mol	[1]
CAS Number	25230-59-5	[1]
Storage Temperature	2-8°C (under inert atmosphere)	[1]
SMILES Code	<chem>O=C(OC)C1=C(C=O)N=CC=C1</chem>	[1]

Spectroscopic data is essential for the structural elucidation and purity assessment of chemical compounds. While a comprehensive, publicly available dataset for **Methyl 2-formylnicotinate** is limited, the expected spectral characteristics can be inferred from its structure and data on analogous compounds.

Spectroscopy	Expected Peaks/Signals
¹ H NMR	Signals corresponding to the aldehyde proton (around 9-10 ppm), aromatic protons on the pyridine ring, and the methyl ester protons (around 3-4 ppm).
¹³ C NMR	Resonances for the aldehyde carbonyl carbon, ester carbonyl carbon, aromatic carbons, and the methyl ester carbon.
IR Spectroscopy	Characteristic absorption bands for the C=O stretch of the aldehyde and the ester, C-O stretch of the ester, and C=N/C=C stretching of the pyridine ring.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound, along with fragmentation patterns characteristic of the loss of the methoxy group, the formyl group, and cleavage of the pyridine ring.

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **Methyl 2-formylnicotinate** is not readily available in the reviewed literature, a general synthetic approach can be adapted from the synthesis of its isomer, methyl 6-formylnicotinate. This would typically involve the oxidation of the corresponding hydroxymethyl derivative, Methyl 2-(hydroxymethyl)nicotinate.

Representative Experimental Protocol: Oxidation of a Hydroxymethyl Nicotinate

Disclaimer: The following protocol is a representative method based on the synthesis of a related isomer and has not been validated for **Methyl 2-formylnicotinate**.

Materials:

- Methyl 2-(hydroxymethyl)nicotinate
- Manganese dioxide (activated)
- Dichloromethane (DCM)
- Silica gel for column chromatography
- Petroleum ether and ethyl acetate for elution

Procedure:

- A mixture of Methyl 2-(hydroxymethyl)nicotinate and an excess of activated manganese dioxide in dichloromethane is stirred at room temperature.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered to remove the manganese dioxide.
- The filtrate is concentrated under reduced pressure.
- The resulting crude product is purified by silica gel column chromatography using a suitable solvent system (e.g., a gradient of ethyl acetate in petroleum ether) to afford **Methyl 2-**

formylnicotinate.

The chemical reactivity of **Methyl 2-formylnicotinate** is dictated by its two primary functional groups: the aldehyde and the methyl ester, both attached to a pyridine ring.

- **Aldehyde Group:** The formyl group is susceptible to nucleophilic attack and can undergo a variety of reactions, including oxidation to a carboxylic acid, reduction to an alcohol, and condensation reactions with amines and active methylene compounds to form imines, enamines, and other derivatives. The reactivity of the aldehyde is influenced by the electron-withdrawing nature of the adjacent pyridine ring.
- **Methyl Ester Group:** The ester functionality can be hydrolyzed under acidic or basic conditions to yield the corresponding carboxylic acid. It can also undergo transesterification in the presence of other alcohols and can react with amines to form amides.
- **Pyridine Ring:** The pyridine nitrogen can act as a base or a nucleophile. The ring itself can participate in electrophilic and nucleophilic aromatic substitution reactions, with the positions of substitution being directed by the existing substituents.

Potential Applications in Drug Discovery and Development

While direct biological studies on **Methyl 2-formylnicotinate** are scarce, the broader class of pyridine-2-carbaldehyde derivatives has been investigated for various therapeutic applications. These compounds often serve as precursors for the synthesis of more complex molecules with biological activity.

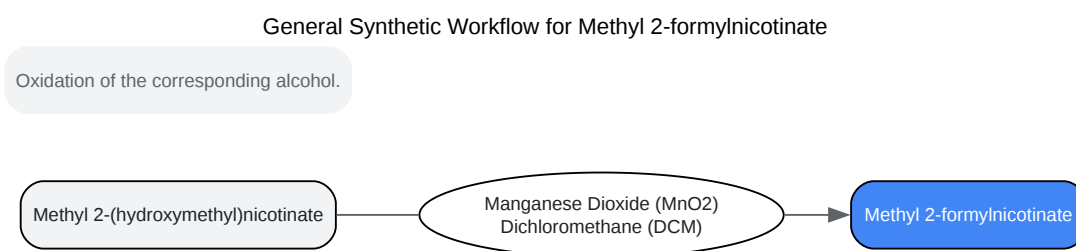
Notably, thiosemicarbazone derivatives of pyridine-2-carbaldehyde have shown promise as inhibitors of ribonucleotide reductase, an enzyme crucial for DNA synthesis, making them potential anticancer agents.^[2] The aldehyde functionality of **Methyl 2-formylnicotinate** provides a convenient handle for the synthesis of such thiosemicarbazones and other Schiff base derivatives.

The nicotinic acid scaffold itself is a well-established pharmacophore present in numerous approved drugs. Modifications at the 2- and 3-positions of the pyridine ring can lead to compounds with a wide range of biological activities. Therefore, **Methyl 2-formylnicotinate**

represents a valuable building block for the synthesis of novel compounds with potential therapeutic applications.

Visualizations

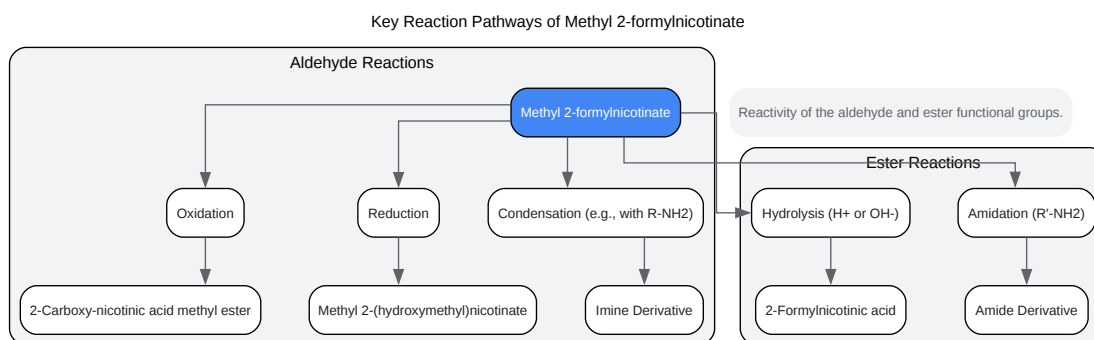
Synthetic Workflow



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Caption: General synthetic approach to **Methyl 2-formylnicotinate**.

Key Reaction Pathways



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Caption: Potential reactions of the functional groups in **Methyl 2-formylnicotinate**.

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References

- 1. 25230-59-5|Methyl 2-formylnicotinate|BLD Pharm [bldpharm.com]
- 2. Synthesis and biological activity of 3- and 5-amino derivatives of pyridine-2-carboxaldehyde thiosemicarbazone - PubMed [pubmed.ncbi.nlm.nih.gov]
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